

N-Phenylmorpholine Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Phenylmorpholine hydrochloride*

Cat. No.: *B12674181*

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CAS Number Lookup and Physicochemical Properties

A definitive, unique CAS (Chemical Abstracts Service) number for **N-Phenylmorpholine hydrochloride** is not consistently reported in major chemical databases. The CAS number for the parent compound, N-Phenylmorpholine (also known as 4-Phenylmorpholine), is 92-53-5.^[1]^[2]^[3]^[4]^[5]^[6]^[7] This CAS number is frequently used to reference the hydrochloride salt as well. For clarity and accurate data retrieval, it is recommended to use the CAS number of the free base, 92-53-5, while specifying the hydrochloride form.

This guide provides a detailed overview of N-Phenylmorpholine, with a focus on data relevant to its use in research and development. The majority of publicly available data pertains to the free base, N-Phenylmorpholine (CAS 92-53-5).

Physicochemical and Safety Data

The following tables summarize the key physicochemical properties and safety information for N-Phenylmorpholine.

Identifier	Value	Reference
IUPAC Name	4-phenylmorpholine	[5]
Synonyms	N-Phenylmorpholine, Morpholinobenzene	[1][7]
CAS Number	92-53-5	[1][2][3][4][5][6][7]
Molecular Formula	C ₁₀ H ₁₃ NO	[2][4]
Molecular Weight	163.22 g/mol	[2][4]

Property	Value	Reference
Appearance	White to brownish crystalline solid	[1][8]
Melting Point	51-54 °C	[1][8]
Boiling Point	165-170 °C at 45 mmHg	[1][8]
Autoignition Temperature	410 °C	[1][7]
Flash Point	113 °C (closed cup)	[7]
Density	1.053 g/cm ³ at 60 °C	[7]
Vapor Pressure	<0.1 mmHg at 20 °C	
Storage Temperature	Below +30°C	[1][8]

Hazard Statement	GHS Classification	Reference
H302	Harmful if swallowed (Acute Toxicity, Oral, Category 4)	[5][7]
H311	Toxic in contact with skin (Acute Toxicity, Dermal, Category 3)	[5][7]

Toxicity Data	Value	Reference
LD50 Oral (Rabbit)	930 mg/kg	[1]
LD50 Dermal (Rabbit)	360 mg/kg	[1]

Experimental Protocols

Synthesis of N-Phenylmorpholine

A common method for the synthesis of N-Phenylmorpholine involves the reaction of aniline with bis(2-chloroethyl) ether in the presence of a base.[9]

Materials:

- Aniline
- Bis(2-chloroethyl) ether
- Anhydrous sodium carbonate (or other suitable base)
- Ethanol (as solvent)

Procedure:

- A mixture of aniline, bis(2-chloroethyl) ether, and anhydrous sodium carbonate in ethanol is refluxed for several hours.
- The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure.
- The residue is treated with water and extracted with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield crude N-Phenylmorpholine.

- The crude product can be purified by recrystallization or column chromatography.

Preparation of N-Phenylmorpholine Hydrochloride

The hydrochloride salt can be readily prepared from the free base.

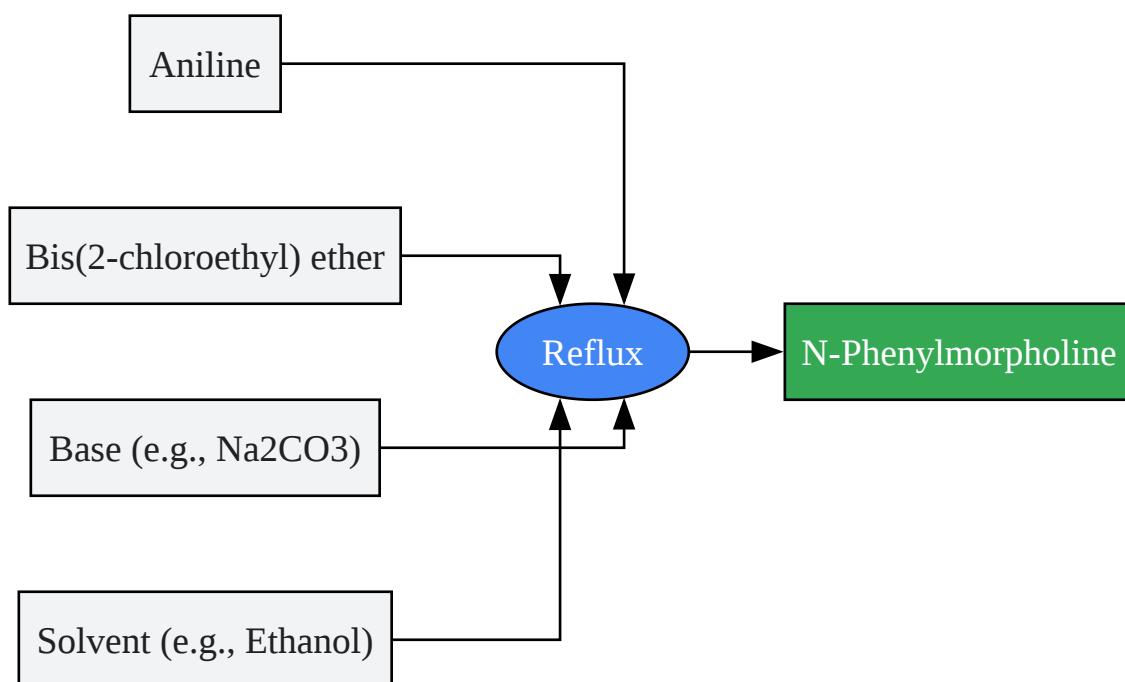
Materials:

- N-Phenylmorpholine
- Hydrochloric acid (concentrated or as a solution in a suitable solvent like diethyl ether or isopropanol)
- Anhydrous diethyl ether (or other suitable non-polar solvent for precipitation)

Procedure:

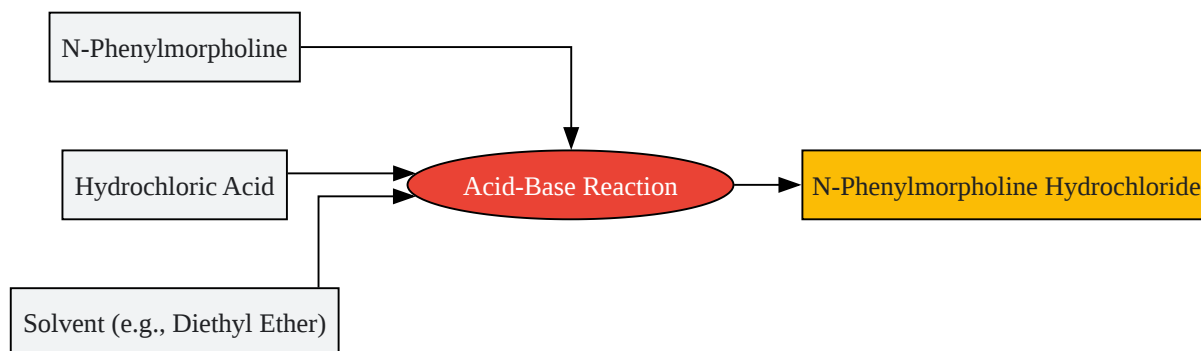
- Dissolve N-Phenylmorpholine in a minimal amount of a suitable solvent (e.g., diethyl ether).
- Cool the solution in an ice bath.
- Slowly add a stoichiometric amount of hydrochloric acid with stirring.
- The hydrochloride salt will precipitate out of the solution.
- The precipitate is collected by filtration, washed with cold anhydrous diethyl ether, and dried under vacuum.
- The melting point of the resulting **N-Phenylmorpholine hydrochloride** can be determined for characterization. One source reports a melting point of 169-170°C for a phenylmorpholine hydrochloride salt.^[10]

Diagrams



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Caption: Synthesis of N-Phenylmorpholine.



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Caption: Preparation of N-Phenylmorpholine HCl.

Applications in Research

N-Phenylmorpholine and its derivatives are of interest in medicinal chemistry and drug development. They are considered analogues of phenmetrazine, a compound known to act as a releaser and/or reuptake inhibitor of monoamine neurotransmitters such as dopamine, serotonin, and norepinephrine.[11][12] Research in this area explores the potential of phenylmorpholine derivatives for the treatment of conditions like obesity, addiction, and depression.[11] The core structure serves as a scaffold for the synthesis of new psychoactive substances and therapeutic agents.[12] In analytical chemistry, N-Phenylmorpholine has been used as an internal standard for the gas chromatographic determination of alkaloids.[1][8]

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